

# Application of 1-(4-Methoxycyclohexyl)propan-1-one in the Fragrance Industry

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## Compound of Interest

Compound Name: 1-(4-Methoxycyclohexyl)propan-1-one

Cat. No.: B1383015

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## Introduction

**1-(4-Methoxycyclohexyl)propan-1-one** is a ketone belonging to the alkyl cyclic ketone structural group.[1] While specific public data on its direct application in the fragrance industry is limited, its chemical structure suggests potential for novel and interesting olfactory properties. Cyclic ketones, in general, are known for their diverse and valuable contributions to perfumery, often exhibiting floral, fruity, and powdery notes.[2] This document outlines the potential applications of **1-(4-Methoxycyclohexyl)propan-1-one** and provides detailed protocols for its synthesis, olfactory evaluation, and application in fragrance compositions, drawing upon established methodologies for similar fragrance molecules.

## Physicochemical and Olfactory Profile

The olfactory characteristics of a fragrance molecule are intrinsically linked to its physicochemical properties. The following table summarizes the known and predicted properties of **1-(4-Methoxycyclohexyl)propan-1-one**.

Property	Value	Source
Chemical Name	1-(4-Methoxycyclohexyl)propan-1-one	-
CAS Number	859055-52-0	[3]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	[4]
Molecular Weight	170.25 g/mol	[4]
Predicted Odor Type	Floral, Fruity, Powdery, Waxy	Based on similar cyclic ketones[2]
Predicted Odor Threshold	Not available	-
Predicted Substantivity	Moderate to High	Based on molecular weight and structure

## Experimental Protocols

### 1. Synthesis of 1-(4-Methoxycyclohexyl)propan-1-one

A plausible synthetic route to **1-(4-Methoxycyclohexyl)propan-1-one** involves the Friedel-Crafts acylation of a methoxycyclohexane derivative. The following is a representative protocol.

#### Materials:

- 4-Methoxycyclohexanecarbonyl chloride
- Diethyl ether (anhydrous)
- Ethylmagnesium bromide (in diethyl ether)
- Saturated aqueous ammonium chloride solution
- Magnesium sulfate (anhydrous)
- Standard laboratory glassware and equipment for inert atmosphere reactions

#### Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon).
- To the flask, add a solution of 4-methoxycyclohexanecarbonyl chloride in anhydrous diethyl ether.
- Cool the flask to 0°C using an ice bath.
- Slowly add a solution of ethylmagnesium bromide in diethyl ether from the dropping funnel to the stirred solution in the flask. Maintain the temperature below 5°C during the addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
- Cool the reaction mixture in an ice bath and quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel or by distillation under reduced pressure.

#### 2. Olfactory Evaluation

The olfactory properties of the synthesized **1-(4-Methoxycyclohexyl)propan-1-one** can be characterized using Gas Chromatography-Olfactometry (GC-O).[5][6] This technique combines the separation power of gas chromatography with the sensitivity of the human nose as a detector.[7]

#### Instrumentation and Materials:

- Gas chromatograph equipped with a sniffing port (olfactometry port).[\[7\]](#)[\[8\]](#)
- Mass spectrometer (MS) detector (optional but recommended for compound identification).  
[\[6\]](#)
- Appropriate GC column (e.g., non-polar or polar capillary column).
- Trained sensory panelists.
- Solution of purified **1-(4-Methoxycyclohexyl)propan-1-one** in a suitable solvent (e.g., ethanol).

#### Procedure:

- Inject a sample of the diluted **1-(4-Methoxycyclohexyl)propan-1-one** solution into the GC-O system.
- As the compounds elute from the GC column, they are split between the MS detector (if used) and the sniffing port.[\[5\]](#)
- A trained panelist sniffs the effluent from the sniffing port and records the perceived odor, its intensity, and its duration at specific retention times.
- The data from the panelist is correlated with the peaks on the chromatogram to identify the odor-active compounds.[\[6\]](#)
- Odor intensity can be rated on a scale, for example, from 0 (no odor) to 10 (very intense).[\[9\]](#)

### 3. Evaluation of Substantivity

Substantivity refers to the longevity of a fragrance on a particular substrate, such as skin or fabric.[\[10\]](#)[\[11\]](#)

#### Protocol for Substantivity on Skin:

- Prepare a 1% solution of **1-(4-Methoxycyclohexyl)propan-1-one** in ethanol.

- Apply a standardized amount (e.g., 0.1 mL) of the solution to a designated area on the forearm of a volunteer.[\[9\]](#)
- At specified time intervals (e.g., 0, 1, 2, 4, 6, 8, and 24 hours), a trained panelist evaluates the odor intensity on a predefined scale (e.g., 0-10).[\[9\]](#)
- The results can be plotted as odor intensity versus time to create a substantivity curve.[\[9\]](#)

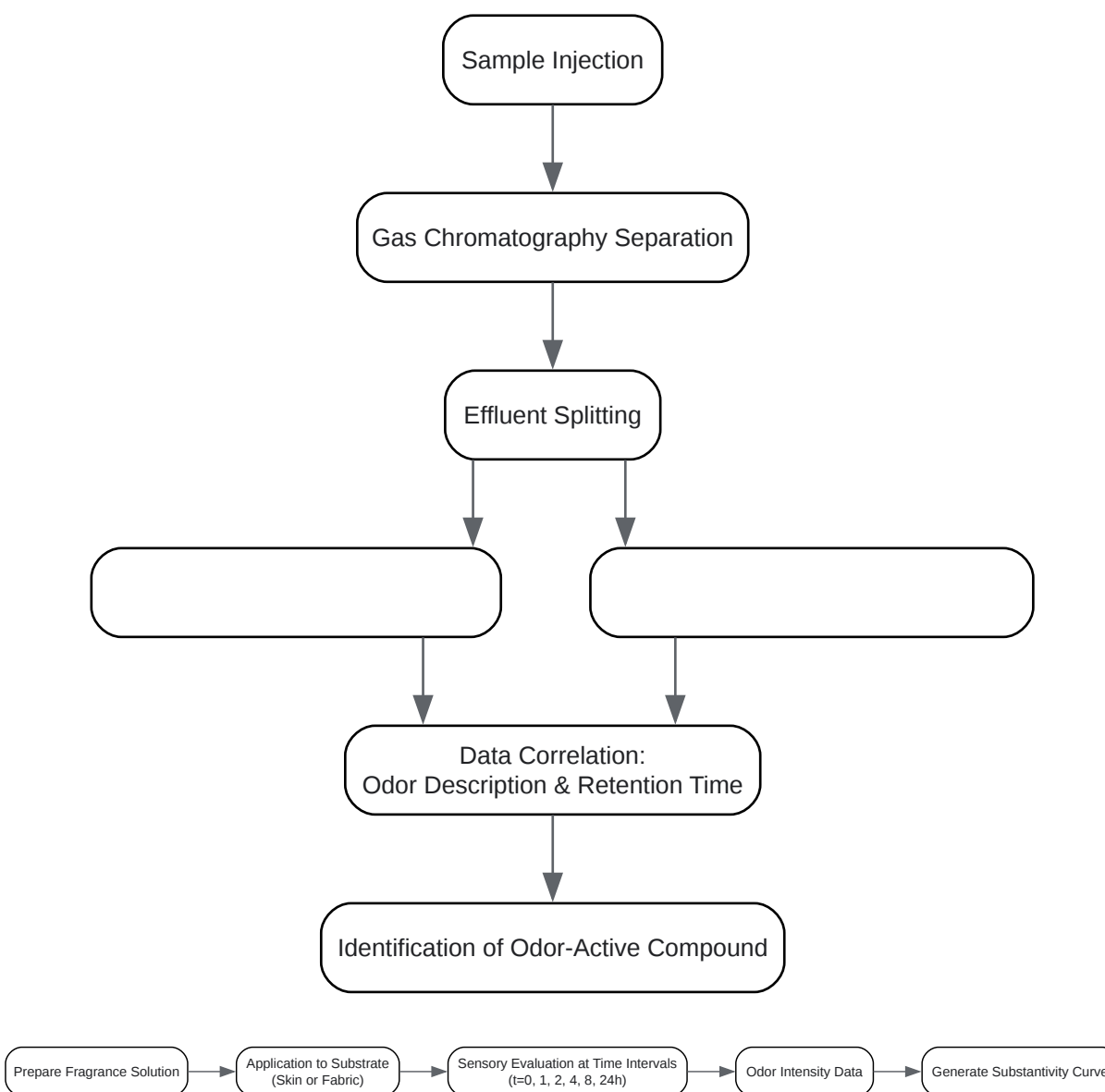
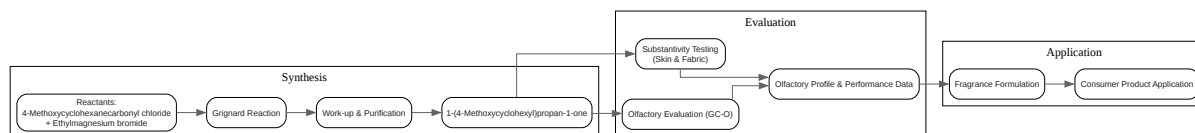
#### Protocol for Substantivity on Fabric:

- Prepare a standard fabric swatch (e.g., cotton).
- Treat the fabric with a solution containing a known concentration of **1-(4-Methoxycyclohexyl)propan-1-one**.
- After a specified drying time, a trained panelist evaluates the odor intensity at various time intervals.
- Factors that can influence substantivity on fabric include the type of fabric and the presence of other chemicals like surfactants.[\[12\]](#)

#### Application in Fragrance Compositions

Based on its predicted olfactory profile, **1-(4-Methoxycyclohexyl)propan-1-one** could be a valuable component in various fragrance compositions. Its potential floral and fruity notes could complement and enhance floral bouquets, while its powdery character could add a soft, clean dimension to cosmetic and personal care fragrances.

#### Illustrative Diagrams



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